

Safety Data Sheet Technical Guide: 3-(Methoxymethoxy)-1-butanol

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Compound of Interest

Compound Name: 3-(Methoxymethoxy)-1-butanol

CAS No.: 60405-27-8

Cat. No.: B13768350

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CAS No. 60405-27-8[1]

Chemical Identity & Structural Analysis

3-(Methoxymethoxy)-1-butanol is a mono-protected diol used primarily in organic synthesis. It features a primary hydroxyl group and a secondary hydroxyl group protected as a Methoxymethyl (MOM) ether.

Property	Specification
IUPAC Name	3-(Methoxymethoxy)butan-1-ol
CAS Number	60405-27-8
Molecular Formula	C ₆ H ₁₄ O ₃
Molecular Weight	134.17 g/mol
SMILES	CC(CCO)OCOC
Functional Class	Acetal / Alcohol / Ether

Mechanistic Insight: The MOM Group Hazard

Unlike simple ethers, the methoxymethoxy (MOM) group is an acetal.[2] While stable under basic conditions, acetals are acid-labile. Upon contact with strong acids (in synthesis or gastric environments), this molecule hydrolyzes to release Formaldehyde, a known carcinogen, and Methanol.

Hydrolysis Equation:

Hazard Identification (GHS Classification)

Note: As a research chemical, formal GHS testing data is often absent. The following classification is derived from Structure-Activity Relationship (SAR) analysis and functional group reactivity.

Predicted GHS Classification

- Signal Word:WARNING
- Hazard Statements:
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
 - H335: May cause respiratory irritation.
 - H350 (Inferred): May cause cancer (due to potential formaldehyde release in acidic environments).

Precautionary Statements (P-Codes)

- P201: Obtain special instructions before use.
- P261: Avoid breathing vapors/mist.
- P280: Wear protective gloves/protective clothing/eye protection.

- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.

Physicochemical Properties

Data aggregated from predicted models and structural analogs (1,3-butanediol).

Property	Value / Estimate	Source/Logic
Physical State	Liquid	Observed at STP
Color	Colorless to Pale Yellow	Typical for aliphatic ethers
Boiling Point	~180–200 °C	Predicted (Between 3-methoxy-1-butanol and 1,3-butanediol)
Flash Point	> 90 °C (Closed Cup)	Estimated based on MW and oxygen content
Density	0.95 – 1.05 g/cm ³	Estimated
Solubility (Water)	Miscible/High	Due to free -OH and ether oxygens
LogP	0.38	Calculated [1]
Vapor Pressure	Low (< 1 mmHg @ 20°C)	Estimated

Handling & Storage Protocols

Storage Stability

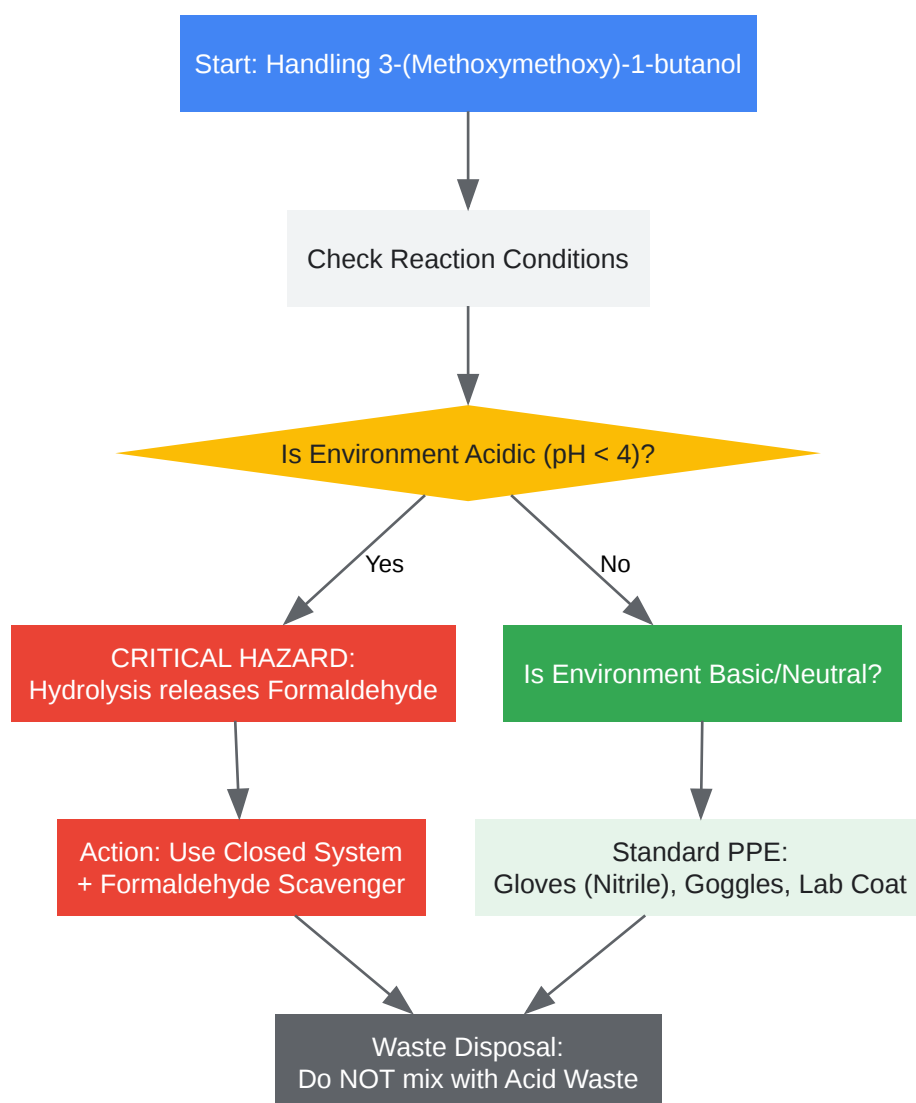
- Condition: Store under inert atmosphere (Nitrogen or Argon).
- Temperature: 2–8 °C (Refrigerate) recommended to prevent slow oxidation or hydrolysis.
- Incompatibilities:
 - Strong Acids: Trigger rapid hydrolysis and formaldehyde release.
 - Strong Oxidizers: Can oxidize the primary alcohol to an aldehyde/carboxylic acid.

Engineering Controls

- Ventilation: Use only in a chemical fume hood.
- Monitoring: If heating or using large quantities, monitor for formaldehyde vapors using colorimetric tubes or electrochemical sensors.

DOT Diagram: Handling Decision Tree

The following decision tree outlines the safe handling logic, specifically addressing the acid-sensitivity of the MOM group.



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Caption: Operational logic for handling MOM-protected alcohols, emphasizing the critical avoidance of acidic environments to prevent carcinogen release.

Emergency Response

First Aid Measures

- Inhalation: Move to fresh air immediately. If breathing is difficult, give oxygen. Note: If hydrolysis occurred, treat for potential formaldehyde inhalation (pulmonary edema risk).
- Skin Contact: Wash with soap and water for 15 minutes. Remove contaminated clothing.
- Eye Contact: Flush eyes with water for at least 15 minutes, lifting eyelids occasionally. Consult an ophthalmologist.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. The stomach acid will hydrolyze the compound; immediate medical attention is required to manage formaldehyde/methanol toxicity.

Fire Fighting

- Extinguishing Media: Water spray, dry chemical, alcohol-resistant foam, or carbon dioxide.
- Hazardous Combustion Products: Carbon oxides (CO, CO₂), Formaldehyde vapors.

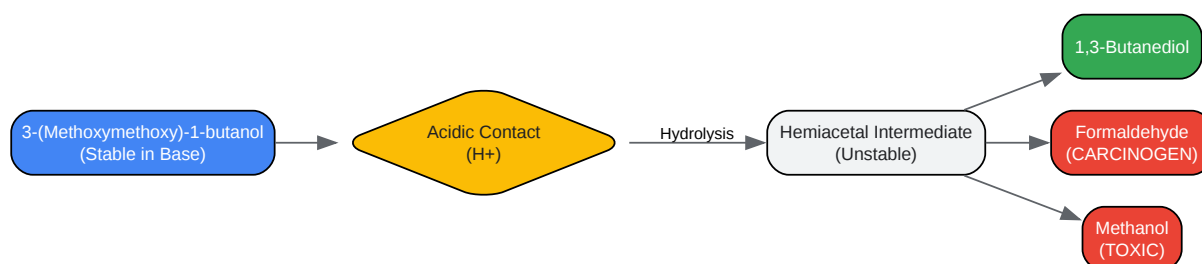
Synthesis & Reactivity Context

For researchers utilizing this compound as an intermediate:

- Protection: This compound is typically synthesized by reacting 1,3-butanediol with Chloromethyl methyl ether (MOM-Cl) (a potent carcinogen) or Dimethoxymethane [2]. Ensure the source material is free of residual MOM-Cl.
- Deprotection: Removal of the MOM group is achieved with dilute acid (e.g., HCl in MeOH).[2] Caution: This step generates formaldehyde. Perform exclusively in a fume hood.

DOT Diagram: Reactivity & Hydrolysis Pathway

This diagram illustrates the chemical fate of the molecule under stress, highlighting the generation of toxic byproducts.



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Caption: The acid-catalyzed hydrolysis pathway of the MOM ether group, resulting in the release of Formaldehyde and Methanol.

References

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Sources

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